

# An In-depth Technical Guide on Hsd17B13 and Hepatic Lipogenesis

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## Compound of Interest

Compound Name: *Hsd17B13-IN-78*

Cat. No.: *B12385712*

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To the valued researchers, scientists, and drug development professionals,

This guide provides a comprehensive overview of the role of 17 $\beta$ -Hydroxysteroid Dehydrogenase 13 (HSD17B13) in hepatic lipogenesis. Our extensive search for the specific inhibitor "**Hsd17B13-IN-78**" did not yield any publicly available data or scientific literature. Therefore, this document will focus on the broader, yet critical, understanding of HSD17B13 as a therapeutic target in liver disease, including its mechanism of action, regulation, and the effects of its inhibition, drawing upon data from preclinical and genetic studies.

## Introduction to HSD17B13

17 $\beta$ -Hydroxysteroid Dehydrogenase 13 is a liver-specific, lipid droplet-associated enzyme that has garnered significant attention as a key player in the pathogenesis of non-alcoholic fatty liver disease (NAFLD) and its progressive form, non-alcoholic steatohepatitis (NASH).<sup>[1][2][3]</sup> HSD17B13 expression is notably upregulated in the livers of patients with NAFLD.<sup>[1][4]</sup> Genetic studies have identified a loss-of-function variant of the HSD17B13 gene (rs72613567) that is associated with a reduced risk of developing chronic liver diseases, including NAFLD, NASH, and alcohol-related liver disease.<sup>[5][6][7]</sup> This protective effect has positioned HSD17B13 as a promising therapeutic target for the treatment of fatty liver diseases.

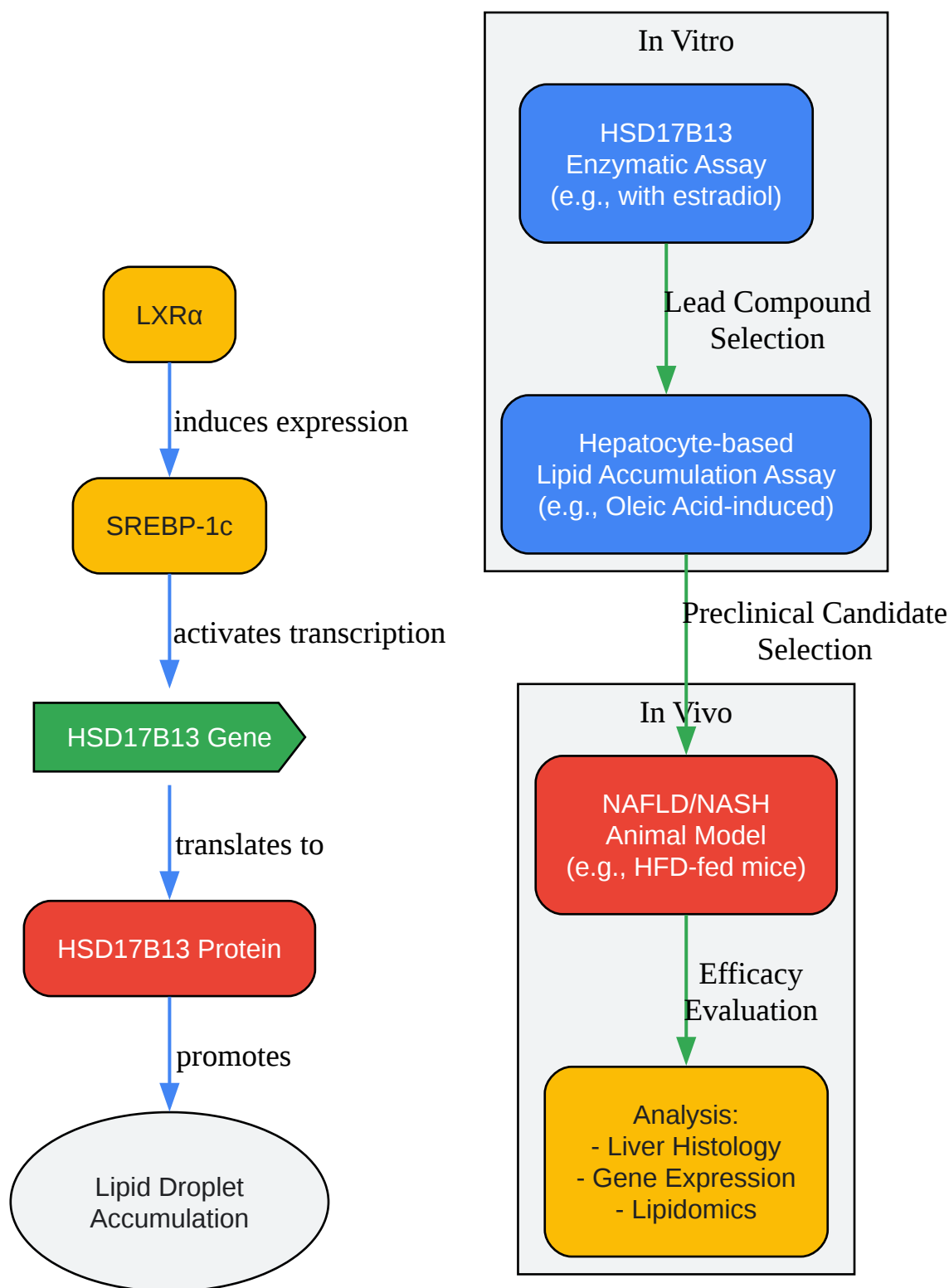
## HSD17B13 and Hepatic Lipogenesis: A Complex Relationship

The precise enzymatic function of HSD17B13 and its direct substrates are still under active investigation. However, its association with lipid droplets and its regulation by key lipogenic transcription factors strongly suggest its involvement in hepatic lipid metabolism.

Overexpression of HSD17B13 in mouse models has been shown to increase hepatic lipid accumulation, suggesting a role in promoting lipogenesis.[8] Conversely, knockdown of Hsd17b13 in obese mice has been demonstrated to alleviate hepatic steatosis.[9]

## Regulation by SREBP-1c and LXR $\alpha$

The expression of HSD17B13 is transcriptionally regulated by the master regulators of hepatic lipogenesis, Sterol Regulatory Element-Binding Protein-1c (SREBP-1c) and Liver X Receptor  $\alpha$  (LXR $\alpha$ ).[5][10] LXR $\alpha$  activation induces the expression of SREBP-1c, which in turn binds to the promoter of the HSD17B13 gene, driving its transcription.[10] This places HSD17B13 downstream of a central lipogenic signaling pathway.



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